

# Application of Methyl Dihydrogen Phosphate in C-C Bond Formation: An Overview

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## Compound of Interest

Compound Name: Methyl dihydrogen phosphate

Cat. No.: B1219543

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A comprehensive review of scientific literature reveals no established direct application of **methyl dihydrogen phosphate** as a catalyst or reagent for carbon-carbon (C-C) bond formation reactions in synthetic organic chemistry. While various phosphorus-containing compounds are pivotal in numerous organic transformations, **methyl dihydrogen phosphate** itself has not been identified as a key player in methodologies such as Friedel-Crafts reactions, aldol condensations, Michael additions, or cross-coupling reactions.

**Methyl dihydrogen phosphate** (also known as monomethyl phosphate) is a simple monoalkyl phosphate ester. It is recognized in biochemical contexts as a metabolite and has been used as a probe to study the mechanisms of certain enzymes. However, its role in preparative organic synthesis, particularly for the construction of C-C bonds, is not documented in peer-reviewed publications or patents.

The initial investigation into this topic sought to provide detailed application notes and protocols for researchers, scientists, and drug development professionals. The core requirements included structured data presentation, detailed experimental methodologies, and visualizations of reaction pathways. Despite extensive searches for relevant experimental data, no instances of **methyl dihydrogen phosphate** being utilized to facilitate C-C bond formation were found.

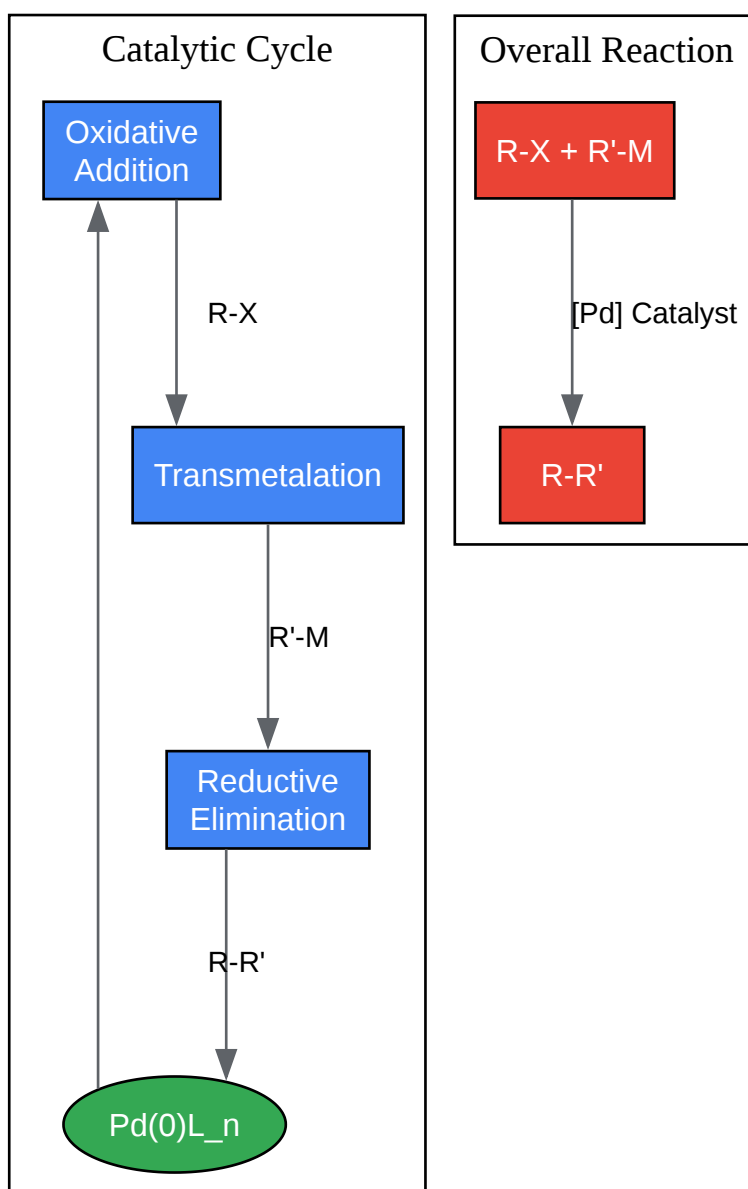
Therefore, it is not possible to provide the requested detailed application notes, experimental protocols, or quantitative data tables for the use of **methyl dihydrogen phosphate** in this context. The absence of such information in the chemical literature suggests that this compound is not a suitable or commonly employed tool for this class of transformations.

## Contextualizing the Role of Phosphorus Compounds in C-C Bond Formation

While **methyl dihydrogen phosphate** itself is not directly used, other classes of organophosphorus compounds are integral to many C-C bond-forming reactions. This distinction is crucial for researchers in the field. Examples of phosphorus-containing reagents and ligands in C-C bond formation include:

- **Phosphine Ligands in Cross-Coupling Reactions:** Ligands such as triphenylphosphine and its derivatives are fundamental to the efficacy of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are cornerstone methods for C-C bond formation in pharmaceutical and materials science.
- **Wittig Reagents:** Phosphorus ylides, known as Wittig reagents, are extensively used for the synthesis of alkenes from aldehydes and ketones, a classic and powerful C-C bond-forming transformation.
- **Horner-Wadsworth-Emmons Reagents:** Phosphonate carbanions, the reagents in the Horner-Wadsworth-Emmons reaction, provide a valuable alternative to the Wittig reaction, often yielding E-alkenes with high selectivity.
- **Phosphate and Phosphoric Acid Catalysts:** Brønsted acids derived from phosphoric acid, particularly chiral phosphoric acids, have emerged as powerful catalysts for a wide range of enantioselective C-C bond-forming reactions.

The following diagram illustrates the general concept of a ligand-facilitated cross-coupling reaction, a common strategy for C-C bond formation where phosphine ligands are often employed.



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Figure 1. A simplified representation of a palladium-catalyzed cross-coupling cycle for C-C bond formation.

In conclusion, researchers and professionals in drug development seeking to perform C-C bond formations should focus on well-established methods that utilize other classes of phosphorus compounds, rather than **methyl dihydrogen phosphate**, for which there is no current body of evidence supporting its use in this capacity.

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